

Application Note: High-Yield Purification of Recombinant Glycerol Kinase from E. coli

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Compound of Interest

Compound Name: *Glycerol Kinase*

CAS No.: 9030-66-4

Cat. No.: B15746326

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Audience: Researchers, scientists, and drug development professionals.

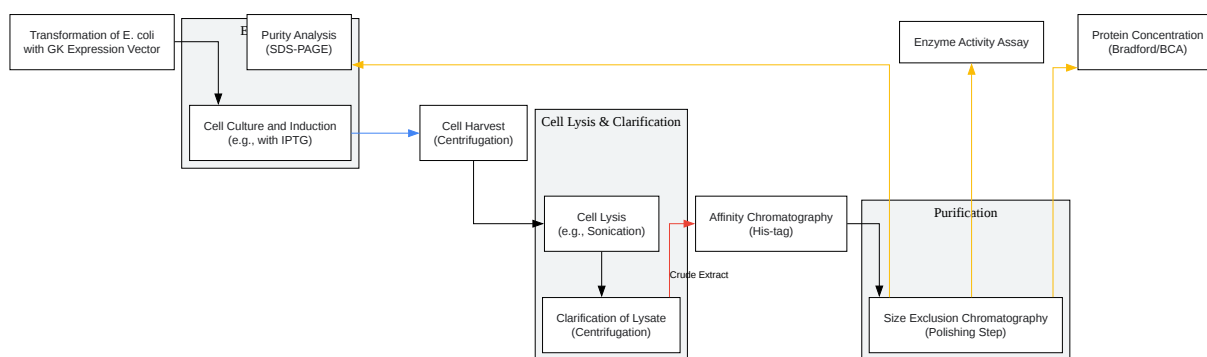
Introduction

Glycerol kinase (GK; EC 2.7.1.30) is a crucial enzyme that catalyzes the ATP-dependent phosphorylation of glycerol to glycerol-3-phosphate, a key entry point into glycolysis and lipid metabolism.[1][2] Recombinant expression in *Escherichia coli* is a common method for producing **glycerol kinase** for structural and functional studies, as well as for applications in diagnostics and drug development. However, challenges such as the formation of inclusion bodies can hinder the recovery of active enzyme.[1]

This application note provides a detailed protocol for the expression and purification of recombinant His-tagged **glycerol kinase** from *E. coli*. The described workflow employs affinity chromatography followed by size exclusion chromatography to obtain a highly pure and active enzyme. Additionally, this document outlines a common challenge in recombinant GK expression, the formation of inclusion bodies, and presents a strategy to enhance the yield of soluble, bioactive protein through co-expression with molecular chaperones.[1]

Experimental Workflow

The overall workflow for the purification of recombinant **Glycerol Kinase** from *E. coli* is depicted below.



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Caption: Workflow for recombinant **Glycerol Kinase** purification.

Data Presentation

The following table summarizes the purification of His-tagged **Glycerol Kinase** from a 1-liter *E. coli* culture co-expressed with the molecular chaperone pKJE7.[1]

Purification Step	Total Protein (mg)	Total Activity (U)	Specific Activity (U/mg)	Yield (%)	Purification Fold
Crude Lysate	1180	3.1	0.0026	100	1
Affinity Chromatography	7.9	2.9	0.367	93.5	141
Size Exclusion Chromatography	4.0	3.1	0.780	100	295

Experimental Protocols

1. Expression of Recombinant **Glycerol Kinase**

This protocol is adapted for the expression of His-tagged **glycerol kinase**, with co-expression of molecular chaperones to improve solubility.[\[1\]](#)

- Materials:
 - E. coli BL21(DE3) cells
 - Expression vector containing the human **glycerol kinase** gene with a His-tag (e.g., pET-24a(+)-GK)
 - Chaperone plasmid (e.g., pKJE7)
 - Luria-Bertani (LB) medium
 - Kanamycin (50 µg/mL)
 - Chloramphenicol (20 µg/mL)
 - L-arabinose

- Isopropyl β -D-1-thiogalactopyranoside (IPTG)
- Procedure:
 - Co-transform E. coli BL21(DE3) cells with the **glycerol kinase** expression vector and the chaperone plasmid.
 - Plate the transformed cells on LB agar containing kanamycin and chloramphenicol and incubate overnight at 37°C.
 - Inoculate a single colony into 50 mL of LB medium with the appropriate antibiotics and grow overnight at 37°C with shaking.
 - Inoculate 1 L of LB medium with the overnight culture and grow at 37°C with shaking until the OD600 reaches 0.5-0.6.
 - Induce chaperone expression by adding L-arabinose to a final concentration of 0.5 mg/mL and incubate for 2 hours.[\[1\]](#)
 - Induce **glycerol kinase** expression by adding IPTG to a final concentration of 0.2-1.0 mM. [\[1\]](#)
 - Continue to incubate the culture at a lower temperature (e.g., 16-24°C) overnight to promote proper protein folding.[\[1\]](#)
 - Harvest the cells by centrifugation at 4,000 x g for 20 minutes at 4°C. The cell pellet can be stored at -80°C until further use.

2. Cell Lysis and Lysate Clarification

- Materials:
 - Lysis Buffer: 50 mM Tris-HCl (pH 7.4), 300 mM NaCl, 10 mM imidazole, 2 mM DTT
 - Protease inhibitor cocktail
 - Sonicator

- Procedure:
 - Resuspend the cell pellet in ice-cold Lysis Buffer.
 - Add a protease inhibitor cocktail to prevent protein degradation.
 - Disrupt the cells by sonication on ice.[\[3\]](#)
 - Centrifuge the lysate at 13,600 x g for 30 minutes at 4°C to pellet cell debris.[\[3\]](#)
 - Carefully collect the supernatant, which contains the soluble recombinant **glycerol kinase**.

3. Affinity Chromatography

- Materials:
 - HisTrap HP column (or similar Ni-NTA resin)
 - Binding Buffer: 50 mM Tris-HCl (pH 7.4), 300 mM NaCl, 10 mM imidazole, 2 mM DTT[\[1\]](#)
 - Wash Buffer: 50 mM Tris-HCl (pH 7.4), 300 mM NaCl, 20-50 mM imidazole, 2 mM DTT
 - Elution Buffer: 50 mM Tris-HCl (pH 7.4), 300 mM NaCl, 300 mM imidazole, 2 mM DTT[\[1\]](#)
- Procedure:
 - Equilibrate the HisTrap HP column with 10 column volumes of Binding Buffer.[\[1\]](#)
 - Load the clarified lysate onto the column.
 - Wash the column with 5-10 column volumes of Wash Buffer to remove unbound proteins.
 - Elute the bound His-tagged **glycerol kinase** with Elution Buffer.
 - Collect fractions and analyze for the presence of the target protein by SDS-PAGE.

4. Size Exclusion Chromatography (Polishing Step)

- Materials:
 - HiTrap desalting column (for buffer exchange)
 - Size exclusion chromatography column (e.g., Superdex 75)
 - SEC Buffer: 50 mM Tris-HCl (pH 7.4), 2.0 mM DTT[1]
- Procedure:
 - Pool the fractions from the affinity chromatography step that contain the purified **glycerol kinase**.
 - Perform a buffer exchange into the SEC Buffer using a desalting column.[1]
 - Concentrate the protein sample using an Amicon Ultra centrifugal concentrator (30 kDa cutoff).[1]
 - Equilibrate the size exclusion column with SEC Buffer.
 - Load the concentrated protein sample onto the column.
 - Elute the protein with SEC Buffer and collect fractions.
 - Analyze the fractions by SDS-PAGE to identify those containing pure **glycerol kinase**.

5. Glycerol Kinase Activity Assay

This is a coupled enzyme assay to determine the activity of **glycerol kinase**.^{[4][5]}

- Materials:
 - Assay Buffer: 50 mM Triethanolamine (TEA) buffer (pH 7.5)
 - ATP solution
 - Glycerol solution
 - Phosphoenolpyruvate (PEP)

- NADH
- Magnesium sulfate (MgSO₄)
- Pyruvate kinase (PK)
- Lactate dehydrogenase (LDH)
- Procedure:
 - Prepare a reaction mixture containing Assay Buffer, ATP, glycerol, PEP, NADH, and MgSO₄.
 - Add PK and LDH to the reaction mixture.
 - Add an appropriate amount of the purified **glycerol kinase** to initiate the reaction.
 - Monitor the decrease in absorbance at 340 nm, which corresponds to the oxidation of NADH.[4][5]
 - Calculate the enzyme activity based on the rate of NADH oxidation. One unit of **glycerol kinase** activity is defined as the amount of enzyme that results in the oxidation of one micromole of NADH per minute under the specified conditions.[4]

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